Spectroscopic Characterization & Synthesis of 4-Morpholinamine, 3,3-dimethyl- (9CI)

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Compound of Interest

Compound Name:	*4-Morpholinamine,3,3-dimethyl- (9CI)*
CAS No.:	*127957-05-5*
Cat. No.:	*B147215*

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Executive Summary & Compound Identity

4-Morpholinamine, 3,3-dimethyl- (also known as N-amino-3,3-dimethylmorpholine) is a sterically hindered hydrazine derivative.[1] Unlike the common 4-aminomorpholine, the gem-dimethyl group at the 3-position introduces significant steric bulk, influencing both its nucleophilicity and its spectroscopic signature.[1] It is primarily employed as an intermediate in the synthesis of hydrazones, pyrazoles, and other nitrogen-containing heterocycles in drug discovery (e.g., PRMT5 inhibitors).[1]

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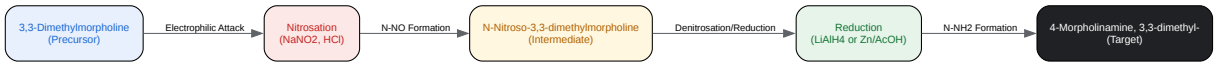
Property	Detail
IUPAC Name	3,3-Dimethylmorpholin-4-amine
CAS RN	5769-19-7 (Generic/Salt forms may vary)
Molecular Formula	$C_6H_{14}N_2O$
Molecular Weight	130.19 g/mol
SMILES	CC(C)(CN1)COCC1N
Key Functionality	N-Amino nucleophile (Hydrazine type)

Synthesis & Experimental Protocol

The synthesis of 4-morpholinamine, 3,3-dimethyl- typically follows a Nitrosation-Reduction workflow starting from the parent amine, 3,3-dimethylmorpholine.[1] This pathway ensures the selective introduction of the amino group at the N4 position.

Reaction Pathway Diagram

The following diagram outlines the critical steps from the precursor to the final hydrazine product.



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Figure 1: Two-step synthesis of 4-morpholinamine, 3,3-dimethyl- via N-nitrosation and subsequent reduction.

Detailed Experimental Protocol

Step 1: N-Nitrosation

- Dissolution: Dissolve 3,3-dimethylmorpholine (1.0 eq) in 5N HCl at 0°C.

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- Addition: Dropwise add an aqueous solution of $NaNO_2$ (1.2 eq) while maintaining the internal temperature below 5°C to prevent decomposition.
- Workup: After 1 hour, extract the N-nitroso intermediate with dichloromethane (DCM). Wash with brine, dry over Na_2SO_4, and concentrate.[1][2] The intermediate is typically a yellow oil.

Step 2: Reduction (Lithium Aluminum Hydride Method)

- Setup: Suspend $LiAlH_4$ (2.5 eq) in anhydrous THF under an inert atmosphere (N_2 or Ar).
- Addition: Slowly add the N-nitroso intermediate (dissolved in THF) to the hydride suspension at 0°C.
- Reflux: Heat the mixture to reflux for 4–6 hours to ensure complete reduction of the N-NO bond to $N-NH_2$.
- Quench: Cool to 0°C. Carefully quench using the Fieser method (water, 15% NaOH, water).
- Isolation: Filter the aluminum salts. Dry the filtrate (Na_2SO_4) and concentrate under reduced pressure. Distillation (vacuum) is recommended for high purity.

Spectroscopic Data Analysis

The presence of the gem-dimethyl group at C3 desymmetrizes the morpholine ring compared to the unsubstituted analog. This results in distinct splitting patterns in the NMR spectra.

Nuclear Magnetic Resonance (NMR)

Predicted ^1H NMR (400 MHz, DMSO-d_6) The spectrum is characterized by the intense singlet of the methyl groups and the broad exchangeable signal of the amino protons.

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Chemical Shift (δ ppm)	Multiplicity	Integration	Assignment	Mechanistic Insight
1.05 – 1.15	Singlet (s)	6H	C(3)-$(CH_3)_2$	Gem-dimethyl protons.[1] High field due to shielding.[1]
2.30 – 2.45	Multiplet (m)	2H	C(5)-H_2	Protons adjacent to Nitrogen (N4).[1]
3.05 – 3.25	Broad Singlet (br s)	2H	N-NH_2	Amino protons. Chemical shift varies with concentration/solvent.[1] D_2O exchangeable.
3.30 – 3.45	Singlet (s)	2H	C(2)-H_2	Protons between the quaternary C3 and Oxygen.
3.50 – 3.65	Multiplet (m)	2H	C(6)-H_2	Protons adjacent to Oxygen (O1).[1]

^{13}C NMR (100 MHz, DMSO-d_6)

- 21.5 ppm: Methyl carbons (CH_3).
- 54.0 ppm: Quaternary carbon (C3).
- 58.5 ppm: C5 (CH_2-N).[1]
- 67.0 ppm: C6 (CH_2-O).[1]
- 74.5 ppm: C2 (CH_2-O, adjacent to quaternary center).[1]

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Infrared Spectroscopy (FT-IR)

The IR spectrum provides rapid confirmation of the primary amino group (

) and the ether linkage.

Wavenumber (cm^{-1})	Vibration Mode	Functional Group	Notes
3300 – 3450	ν(N-H) Stretching	Primary Amine	Typically appears as a weak doublet (symmetric/asymmetric).[1]
2850 – 2960	ν(C-H) Stretching	Alkyl (CH_3, CH_2)	Strong absorptions from the morpholine ring and methyls.
1580 – 1620	δ(N-H) Bending	Primary Amine	"Scissoring" vibration of the NH_2 group.
1100 – 1150	ν(C-O-C) Stretching	Ether	Characteristic strong band for the morpholine ether linkage.

Mass Spectrometry (MS)

Technique: ESI-MS (Positive Mode) or GC-MS (EI).[1]

- Molecular Ion $[M+H]^+$:m/z 131.2[1]
- Fragmentation Pattern (EI):
  - m/z 130: Molecular ion (

).
  - m/z 115: Loss of methyl radical (

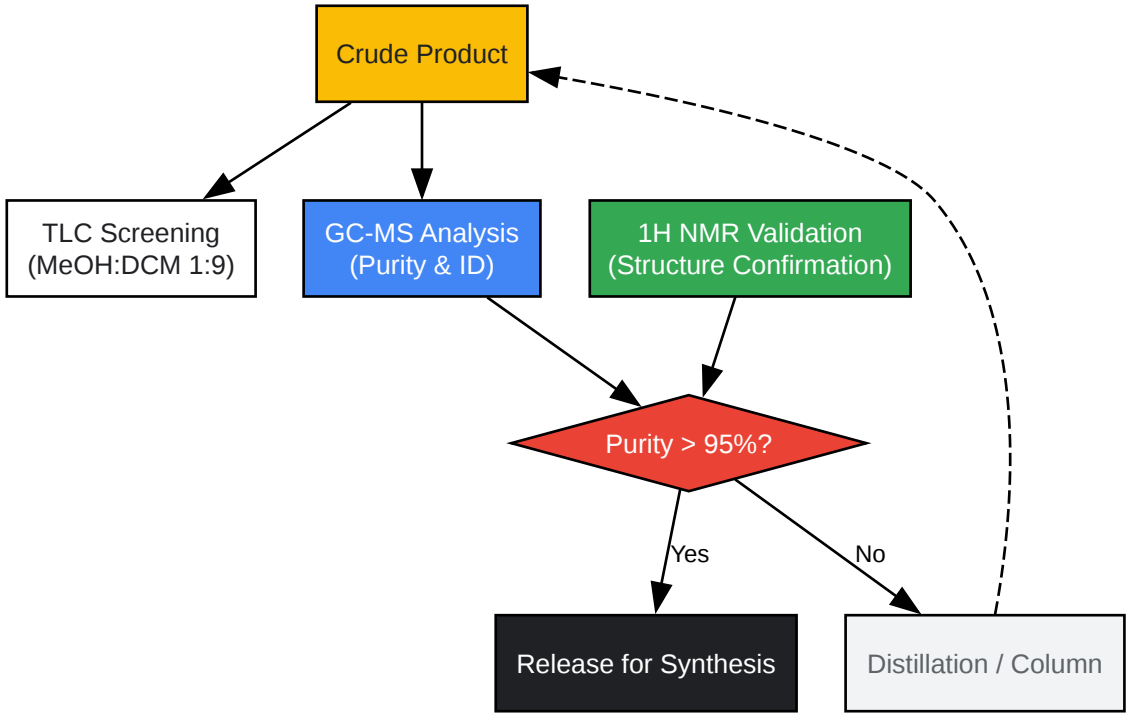
).[1]

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- m/z 114: Loss of NH_2 radical ( ).[1]
- m/z 71: Morpholine ring fragmentation (characteristic of 3,3-dimethylmorpholine core).[1]

Analytical Workflow & Quality Control

To ensure the integrity of the synthesized building block before using it in downstream applications (e.g., drug development), a rigorous QC workflow is required.



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Figure 2: Quality control decision tree for validating 4-morpholinamine, 3,3-dimethyl-.

Critical Impurities[1]

- 3,3-Dimethylmorpholine (Starting Material): Result of incomplete nitrosation.[1] Detectable by the absence of the NH_2 signal in NMR and lower molecular weight (115 Da).
- N-Nitrosomorpholine Derivative: Result of incomplete reduction.[1] Carcinogenic risk.[1][3] Detectable by a distinct yellow color and lack of basicity.

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Applications in Drug Discovery

The 3,3-dimethyl-4-morpholinamine scaffold is a "privileged structure" in medicinal chemistry.[1] The gem-dimethyl group locks the conformation of the morpholine ring, potentially improving the metabolic stability and binding affinity of the final drug molecule.

- Hydrazone Formation: Reacts with aldehydes/ketones to form hydrazones, often used as linkers in chemical biology.[1]
- Heterocycle Synthesis: Precursor for fused ring systems (e.g., triazolomorpholines) via condensation with nitriles or carboxylic acids.[1]
- PRMT5 Inhibitors: Recent patent literature highlights this moiety in the development of Protein Arginine Methyltransferase 5 (PRMT5) inhibitors for cancer therapy [1].

References

- PRMT5 Inhibitors and Uses Thereof.US Patent Application 20240254118A1. (2024). Describes the use of 3,3-dimethylmorpholin-4-amine (Ab-2) as a key intermediate.[1]
- Substituted 3-aminosydnone imines.US Patent 5,120,732. (1992).[1] Details the synthesis of hydrazine derivatives from morpholines.
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